

Application Notes: **Desacetylcephapirin Sodium** as an Analytical Reference Standard

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Compound of Interest

Compound Name: *Desacetylcephapirin sodium*

Cat. No.: *B607064*

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Introduction

Desacetylcephapirin sodium is the primary active metabolite of cephalapirin, a first-generation cephalosporin antibiotic.[1][2][3] It is formed by the deacetylation of cephalapirin in the body and has been detected in various tissues and milk after administration of the parent drug.[3][4][5] As a significant metabolite and a potential impurity in cephalapirin-based pharmaceutical formulations, the use of a well-characterized **Desacetylcephapirin sodium** reference standard is crucial for accurate quantification and purity assessment in drug development, quality control, and residue analysis.[6][7]

Physicochemical Properties

A summary of the key physicochemical properties of **Desacetylcephapirin sodium** is presented in the table below. This information is essential for its proper handling, storage, and use in analytical procedures.

Property	Value	Source
Chemical Name	sodium;(6R,7R)-3-(hydroxymethyl)-8-oxo-7-[(2-pyridin-4-ylsulfanylacetyl)amino]-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate	[8][9]
CAS Number	104557-24-6	[6][8][10]
Molecular Formula	C ₁₅ H ₁₄ N ₃ NaO ₅ S ₂	[6][8][10]
Molecular Weight	403.41 g/mol	[7][8][10]
Appearance	Pale Yellow to Light Brown Solid	[7]
Purity	>95% (HPLC)	[7][8]
Solubility	Soluble in DMSO, slightly soluble in methanol and water.	[11]
Storage Conditions	Store at <-15°C under an inert gas like nitrogen.[10] It is photolytic and decomposes when exposed to light.	[10]

Applications

The primary applications of **Desacetylcephapirin sodium** as an analytical reference standard include:

- **Impurity Profiling:** To identify and quantify Desacetylcephapirin as an impurity in cephalosporin active pharmaceutical ingredients (APIs) and finished drug products.
- **Pharmacokinetic Studies:** To determine the concentration of the desacetyl metabolite in biological matrices such as plasma, urine, and tissues, which is essential for understanding the metabolism and clearance of cephalosporins.[1]

- **Residue Analysis:** For the detection and quantification of cephalixin and its metabolite, desacetylcephalexin, in food products of animal origin, particularly milk.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Method Validation:** As a standard for the validation of analytical methods, including high-performance liquid chromatography (HPLC) and liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the analysis of cephalixin and its related substances.

Experimental Protocols

Quantification of Desacetylcephalexin in Milk by LC-MS/MS

This protocol describes a method for the simultaneous determination of cephalixin and desacetylcephalexin in bovine milk using liquid chromatography-tandem mass spectrometry.

Sample Preparation

- To 10 mL of milk, add 2 mL of 0.2M tetraethylammonium chloride and 28 mL of acetonitrile for extraction and deproteinization.
- Collect 20 mL of the clear filtrate.
- Evaporate the filtrate to 1-2 mL.
- Reconstitute the sample to 4 mL with water.
- Filter the reconstituted sample before transferring it to an autosampler vial.

Chromatographic Conditions

Parameter	Condition
Column	Supelcosil LC-18
Mobile Phase A	0.01M KH ₂ PO ₄
Mobile Phase B	Acetonitrile
Gradient	100% A (0-3 min) to 70% A: 30% B (24 min)
Ion-Pairing Chromatography	A 0.02M pH 1.96 buffer of 0.01M decanesulfonate-acetonitrile (84:16) on a Polymer Laboratories PLRP-S column.[12]

Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Detection: Multiple Reaction Monitoring (MRM)

Method Performance

Parameter	Value
Recovery	91-98% (at 0.01-10 ppm)[12]
Detection Limit	~2 ppb[12]

General Protocol for Purity Assessment by HPLC

This protocol provides a general procedure for the purity assessment of **Desacetylcephapirin sodium** using High-Performance Liquid Chromatography (HPLC).

Standard Solution Preparation

- Accurately weigh a suitable amount of **Desacetylcephapirin sodium** reference standard.
- Dissolve the standard in a suitable solvent (e.g., a mixture of water and acetonitrile) to obtain a stock solution of known concentration.

- Prepare working standard solutions by diluting the stock solution to the desired concentrations for calibration.

Sample Solution Preparation

- Accurately weigh the sample containing Desacetylcephapirin.
- Dissolve the sample in the same solvent used for the standard solution to a known concentration.

Chromatographic Conditions

Parameter	Typical Condition
Column	C18 reverse-phase column (e.g., XBridge C18, 100 mm x 4.6 mm, 3.5 µm)[13]
Mobile Phase A	0.15% formic acid in water[13]
Mobile Phase B	Acetonitrile[13]
Flow Rate	0.6 mL/min[13]
Column Temperature	40 °C[13]
Detection	UV at a specified wavelength (e.g., 254 nm or 267 nm[11])

Data Analysis

- Identify the peak corresponding to **Desacetylcephapirin sodium** in the sample chromatogram by comparing its retention time with that of the reference standard.
- Calculate the purity of the sample by comparing the peak area of Desacetylcephapirin in the sample to the peak area of the reference standard, or by using a calibration curve.

Visualizations

Cephapirin Metabolism to Desacetylcephapirin

The following diagram illustrates the metabolic conversion of Cephapirin to its active metabolite, Desacetylcephapirin. This process primarily occurs in the plasma, liver, and

kidneys.[2]

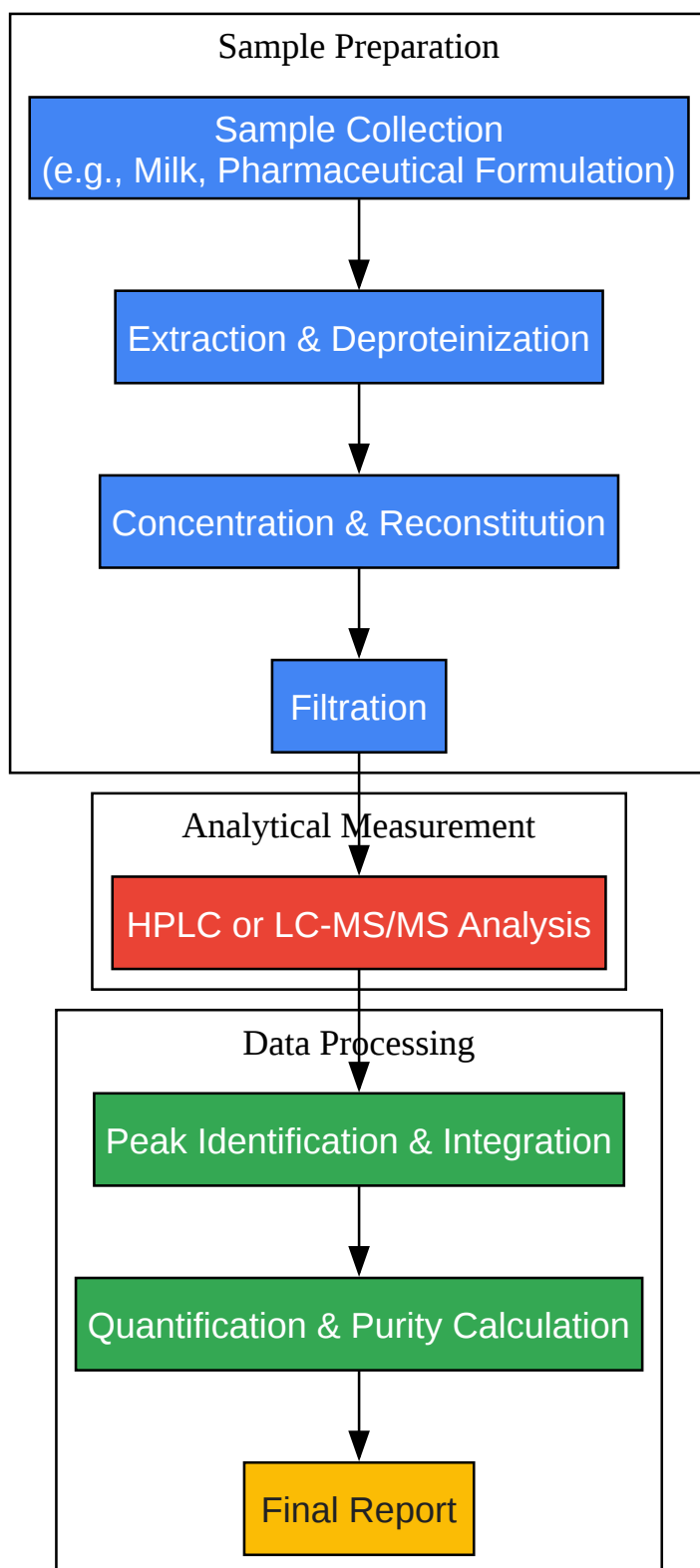


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Caption: Metabolic pathway of Cephapirin to Desacetylcephapirin.

General Experimental Workflow for Analysis

The diagram below outlines a typical workflow for the analysis of Desacetylcephapirin in a given sample, from preparation to final data analysis.

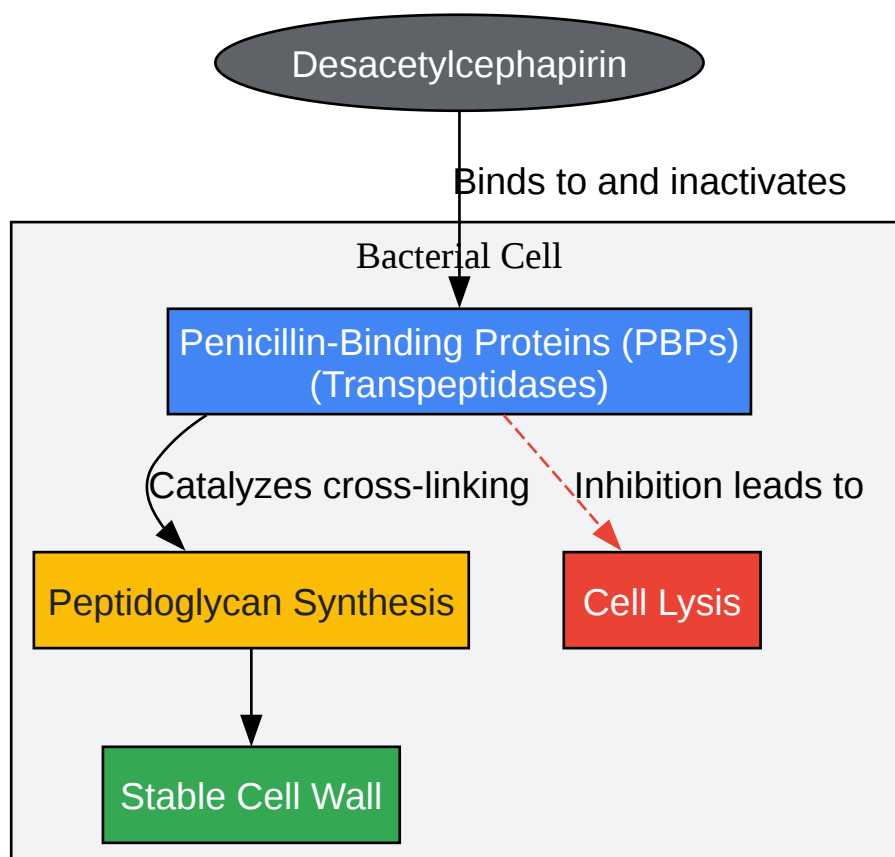


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Caption: Workflow for Desacetylcephapirin analysis.

Mechanism of Action of Cephalosporins

Desacetylcephapirin, like its parent compound and other cephalosporins, exerts its antibacterial effect by inhibiting bacterial cell wall synthesis. The diagram below illustrates this general mechanism.



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Caption: Mechanism of action of Desacetylcephapirin.

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